

Sonolisib cell culture application storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sonolisib

CAS No.: 502632-66-8

Cat. No.: S548420

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Chemical Profile & Storage Specifications

Sonolisib is a pan-class I PI3K inhibitor known for its research use in oncology, particularly in investigating the PI3K/AKT/mTOR signaling pathway [1]. The storage conditions are critical for maintaining the compound's stability.

Table 1: Sonolisib (PX866) Chemical and Storage Data

Property	Specification
CAS Number	502632-66-8 [2]
Synonyms	PX866, PX-866 [2]
Molecular Formula	C ₂₉ H ₃₅ NO ₈ [2]
Molecular Weight	525.59 g/mol [2]
Physical Form	Solid (powder) [2]
Storage (Powder)	-20°C [2]
Storage (Solution)	-80°C [2]

Property	Specification
Incompatibilities	Strong acids, strong bases, strong oxidizing agents, strong reducing agents [2]

Safe Handling and Preparation

The manufacturer's Safety Data Sheet (SDS) provides the following guidance for handling **Sonolisib** [2]:

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and impervious clothing.
- **Engineering Controls:** Handle the compound only in areas with appropriate exhaust ventilation, such as a chemical fume hood or a laminar flow cabinet.
- **First Aid:** In case of eye contact, flush immediately with large amounts of water and seek medical attention.
- **Spill Management:** Absorb spillages with a liquid-binding material (e.g., diatomite) and decontaminate surfaces with alcohol.

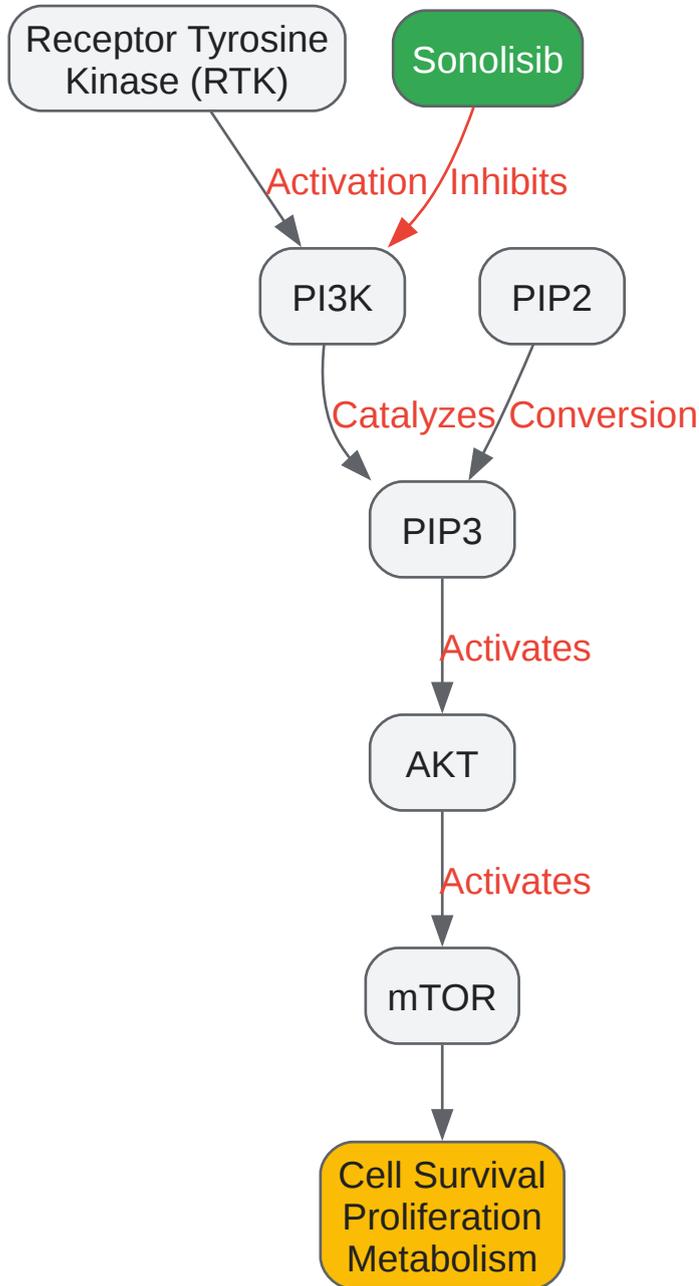
Biological Context & Potential Applications

Sonolisib is a **pan-phosphatidylinositol-3-kinase (PI3K) inhibitor** [1]. It targets all four isoforms of class I PI3K enzymes (α , β , δ , and γ) and has been investigated in various cancer research contexts, including:

- **Glioblastoma (GBM):** The PI3K pathway is hyperactivated in a majority of GBM cases, making it a key target for investigational therapies [3] [4] [5].
- **Medulloblastoma:** Preclinical studies have shown that PI3K inhibitors like **Sonolisib** can impair tumor growth in this type of pediatric brain cancer [1] [6].
- **Other Cancers:** Research has also explored its effects in models of ovarian and colorectal cancers [1].

The following diagram illustrates the core PI3K/AKT/mTOR signaling pathway and the point of inhibition by **Sonolisib**.

PI3K AKT mTOR Signaling Pathway



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Critical Protocol Information Unavailable

A significant gap exists in the publicly available information. The search results I obtained **do not contain detailed cell culture protocols** for using **Sonolisib**. The following essential parameters are missing:

- **Stock Solution Preparation:** Recommended solvent (e.g., DMSO), concentration, and aliquoting procedures.
- **Working Concentration Range:** Effective doses reported in cell-based assays (e.g., IC50 values).
- **Treatment Guidelines:** Duration of exposure, pre-treatment conditions, or compatibility with different cell culture media.
- **Cell Viability/Growth Assay Protocols:** Specific methodologies for testing **Sonolisib**'s effects.

Suggested Path for Researchers

To proceed with your experimental work, I recommend the following actions:

- **Consult Primary Literature:** Search specialized scientific databases (e.g., PubMed, Google Scholar) for research articles that use **Sonolisib** in cell culture. The methods sections of these papers are the most reliable source for specific protocols.
- **Contact the Manufacturer:** Reach out to chemical suppliers like DC Chemicals (the source of the SDS) or other vendors. They may have technical data sheets with recommended application protocols that are not included in the public SDS.
- **Validate Experimentally:** Any protocol obtained from the literature should be empirically validated and optimized for your specific cell line and experimental setup.

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References

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